

Diacerein-d6 certificate of analysis

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Compound of Interest

Compound Name: Diacerein-d6

Cat. No.: B12052850

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Diacerein-d6: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical profile and mechanism of action of **Diacerein-d6**, an isotopically labeled version of Diacerein used in pharmacokinetic and metabolic studies.

Certificate of Analysis - Representative Data

While a specific Certificate of Analysis for each batch of **Diacerein-d6** should be obtained from the supplier, the following table summarizes typical quality control specifications based on available data for Diacerein.

Parameter	Specification	Typical Value
Appearance	Light yellow to yellow solid	Conforms
Purity (LCMS)	≥98.0%	99.42%[1]
Identity (¹H NMR)	Consistent with structure	Conforms[1]
Identity (LCMS)	Consistent with structure	Conforms[1]
Molecular Formula	C19H6D6O8	C19H6D6O8
Molecular Weight	374.34 g/mol	374.3 g/mol [2]



Analytical Methodologies

Accurate quantification and quality assessment of **Diacerein-d6** are crucial for its application in research. The following are detailed experimental protocols for common analytical techniques.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is used to determine the purity of **Diacerein-d6** and to separate it from potential impurities.

Experimental Protocol:

- Instrumentation: A standard HPLC system equipped with a UV detector is used.[3]
- Column: A C18 Zorbax CN column is a suitable choice.[4]
- Mobile Phase: A gradient mixture of acetonitrile and a buffer (e.g., phosphate buffer, pH 3.5)
 is commonly employed.[3][4]
- Flow Rate: A typical flow rate is 1.0 ml/min.[4]
- Detection: UV detection is performed at a wavelength of 254 nm.[4]
- Standard Preparation: A standard solution is prepared by accurately weighing and dissolving
 Diacerein-d6 in a suitable solvent such as a mixture of dimethylacetamide and the mobile
 phase.[4]
- Sample Preparation: The sample is prepared in the same manner as the standard solution.

 [4]
- Analysis: The standard and sample solutions are injected into the HPLC system, and the
 peak areas are used to calculate the purity of the sample.

UV-Spectrophotometry for Quantification

UV-spectrophotometry offers a simple and rapid method for the quantification of **Diacerein-d6** in bulk and pharmaceutical formulations.[5]



Experimental Protocol:

- Instrumentation: A UV-Visible spectrophotometer.
- Solvent: Due to the poor water solubility of Diacerein, a hydrotropic solubilizing agent like 8M urea or 0.5M potassium citrate solution can be used.[5]
- Standard Stock Solution Preparation: A stock solution is prepared by dissolving a known amount of **Diacerein-d6** in the chosen solvent to achieve a concentration of 100 μg/mL.[5]
- Working Standard Solutions: A series of dilutions are made from the stock solution to prepare working standards in the desired concentration range (e.g., 2-12 μg/mL).[5]
- Measurement: The absorbance of the working standard solutions is measured at the wavelength of maximum absorbance (λmax), which is approximately 258 nm.[5][6]
- Calibration Curve: A calibration curve is constructed by plotting the absorbance versus the concentration of the working standard solutions.
- Sample Analysis: The absorbance of the sample solution, prepared in the same solvent, is measured, and the concentration is determined from the calibration curve.

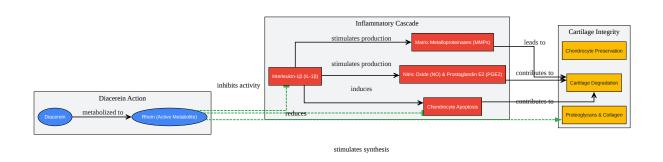
Mechanism of Action

Diacerein is a symptomatic slow-acting drug for osteoarthritis (SYSADOA).[7][8] Its active metabolite, rhein, exerts anti-inflammatory, anti-catabolic, and pro-anabolic effects on cartilage and synovial membrane.[8][9] The primary mechanism of action involves the inhibition of the pro-inflammatory cytokine Interleukin-1 β (IL-1 β).[7][8][9][10]

Signaling Pathway of Diacerein

The following diagram illustrates the key steps in the mechanism of action of Diacerein.





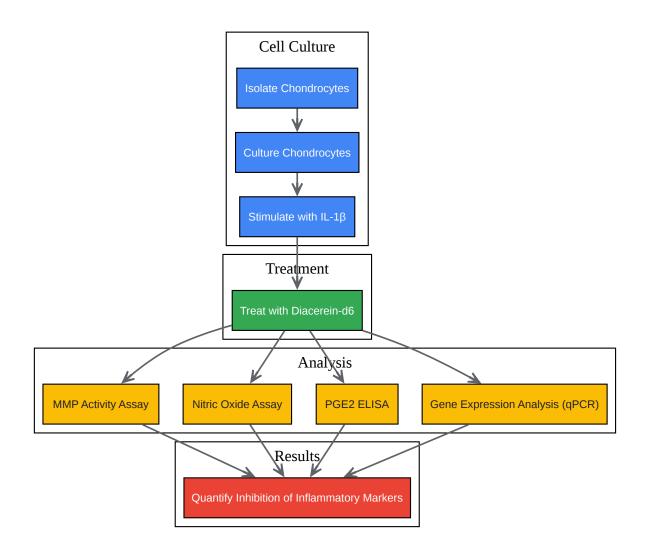
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Caption: Mechanism of action of Diacerein in osteoarthritis.

Experimental Workflow for In-Vitro Analysis

The following workflow outlines a typical in-vitro experiment to assess the efficacy of **Diacerein-d6**.





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Caption: In-vitro experimental workflow for **Diacerein-d6**.

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